

A Technical Guide to Ethyl 3-mercaptopropionate: Commercial Sources, Purity, and Analysis

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Compound of Interest

Compound Name: Ethyl 3-mercaptopropionate

Cat. No.: B129965

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Ethyl 3-mercaptopropionate**, a key reagent in various research and development applications, including the synthesis of pharmaceutical compounds. This document details its commercial availability, typical purity grades, and analytical methodologies for quality assessment. Furthermore, it presents a representative synthesis protocol and a typical workflow for its procurement and use in a research setting.

Commercial Availability and Purity Grades

Ethyl 3-mercaptopropionate is readily available from a variety of chemical suppliers, catering to different scales of research and production needs. The purity of commercially available **Ethyl 3-mercaptopropionate** typically ranges from 95% to over 99%, with the most common analytical method for purity verification being Gas Chromatography (GC). Below is a summary of prominent suppliers and their offered purity grades.

Supplier	Stated Purity	Analytical Method
Sigma-Aldrich	99% [1]	-
Thermo Scientific	98% [2]	GC ($\geq 97.5\%$) [2]
TCI Chemicals	$>98.0\%$ [3]	GC [3]
Santa Cruz Biotechnology	$\geq 97\%$ [4]	-
Ambeed, Inc. (via Sigma-Aldrich)	99% [1]	-
CymitQuimica	Min. 95%	-
Biosynth	-	-
Spectrum Chemical	Approx. 99%	-

It is important for researchers to request a lot-specific Certificate of Analysis (CoA) from the supplier to obtain detailed information on the purity and the methods used for its determination.

Physicochemical Properties

A summary of the key physicochemical properties of **Ethyl 3-mercaptopropionate** is provided below for easy reference.

Property	Value
CAS Number	5466-06-8 [5]
Molecular Formula	C ₅ H ₁₀ O ₂ S [5]
Molecular Weight	134.2 g/mol [6]
Appearance	Colorless to pale yellow liquid [2]
Boiling Point	75-76 °C at 10 mmHg [5]
Density	1.059 g/mL at 20 °C [5]
Refractive Index	1.4560 to 1.4580 (20°C, 589 nm) [2]
Flash Point	72 °C [6]

Experimental Protocols

Representative Synthesis of Ethyl 3-mercaptopropionate

A common method for the synthesis of **Ethyl 3-mercaptopropionate** is the Fischer esterification of 3-mercaptopropionic acid with ethanol, often catalyzed by an acid. Below is a representative laboratory-scale protocol adapted from literature procedures.

Materials:

- 3-Mercaptopropionic acid
- Ethanol (absolute)
- Sulfuric acid (concentrated)
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Distillation apparatus

Procedure:

- In a round-bottom flask equipped with a reflux condenser, combine 1 mole of 3-mercaptopropionic acid with 3 moles of absolute ethanol.
- Slowly add a catalytic amount of concentrated sulfuric acid (approximately 0.05 moles) to the mixture while stirring.
- Heat the reaction mixture to reflux and maintain for 4-6 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) or Gas Chromatography (GC).

- After cooling to room temperature, transfer the mixture to a separatory funnel.
- Wash the organic layer sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and finally with brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and remove the ethanol under reduced pressure using a rotary evaporator.
- Purify the crude product by vacuum distillation to obtain pure **Ethyl 3-mercaptopropionate**.

Purity Analysis by Gas Chromatography (GC)

The purity of **Ethyl 3-mercaptopropionate** is most commonly determined by Gas Chromatography with a Flame Ionization Detector (GC-FID). The following is a hypothetical but typical set of GC parameters that could be used for this analysis.

Instrumentation:

- Gas Chromatograph equipped with a Flame Ionization Detector (FID)
- Capillary Column: DB-5 or equivalent (30 m x 0.25 mm ID, 0.25 μ m film thickness)

GC Conditions:

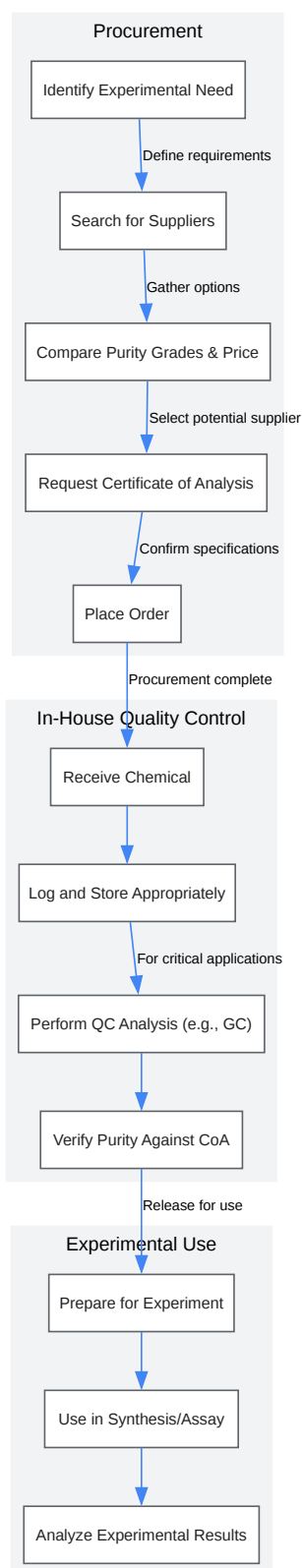
- Injector Temperature: 250 °C
- Detector Temperature: 280 °C
- Oven Temperature Program:
 - Initial temperature: 60 °C, hold for 2 minutes
 - Ramp: 10 °C/min to 200 °C
 - Hold at 200 °C for 5 minutes
- Carrier Gas: Helium or Nitrogen at a constant flow rate (e.g., 1 mL/min)

- Injection Volume: 1 μ L (split or splitless injection depending on concentration)
- Sample Preparation: Dilute the sample in a suitable solvent such as dichloromethane or ethyl acetate.

Data Analysis: The purity is determined by calculating the area percentage of the **Ethyl 3-mercaptopropionate** peak relative to the total area of all peaks in the chromatogram.

Workflow for Procurement and Use

The following diagram illustrates a typical workflow for a research laboratory from identifying the need for **Ethyl 3-mercaptopropionate** to its final use in an experiment.



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Caption: Workflow for procuring and using **Ethyl 3-mercaptopropionate** in a research setting.

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